

An In-depth Technical Guide to the Physicochemical Properties of Solvent Black 5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Black 5, also known by its Colour Index name C.I. 50415 and the common name Nigrosine Spirit Soluble, is a complex azine dye. It is a mixture of synthetic black dyes, primarily used in industrial applications for coloring lacquers, varnishes, inks, and in the plastics industry.[1] While its primary applications are not in the pharmaceutical field, an understanding of its physicochemical properties is crucial for researchers and scientists who may encounter it in various contexts, including in the analysis of colored materials or as a potential reference compound. This guide provides a comprehensive overview of the known physicochemical properties of Solvent Black 5, including its synthesis, solubility, melting point, and spectral characteristics.

Chemical and Physical Properties

Solvent Black 5 is not a single chemical entity but rather a complex mixture of phenazine-based compounds.[1] This variability arises from its manufacturing process and can lead to batch-to-batch differences in its exact composition and properties.

Table 1: General Physicochemical Properties of Solvent Black 5



| Property | Value | Source(s) |
|-----------------|-----------------|-----------|
| CI Name | Solvent Black 5 | [2] |
| CI Number | 50415 | [1] |
| CAS Number | 11099-03-9 | [1] |
| Chemical Class | Azine | [2] |
| Appearance | Black powder | [3] |
| Hue | Bluish-black | [2] |
| Density (g/cm³) | 1.20 | [1] |

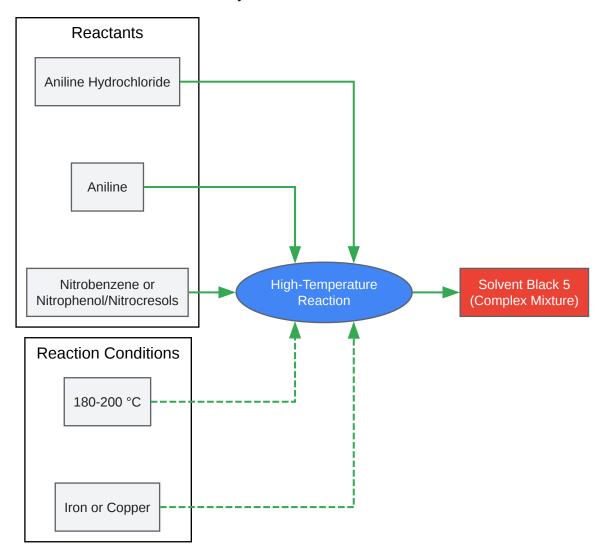
Synthesis

The industrial synthesis of Solvent Black 5, or Nigrosine Spirit Soluble, typically involves the high-temperature reaction of nitroaromatics with aniline and aniline hydrochloride in the presence of a metallic catalyst, such as iron or copper.[4][5] Two common manufacturing methods are:

- Heating a mixture of nitrobenzene, aniline, and aniline hydrochloride with iron or copper at 180-200 °C.[4][5]
- Heating nitrophenol or nitrocresols with aniline and aniline hydrochloride in the presence of a small amount of iron at 180-200 °C.[4][5]

The resulting product is a complex mixture of azine and related polymeric compounds.





General Synthesis of Solvent Black 5

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Caption: General synthesis pathway for Solvent Black 5.

Solubility

Solvent Black 5 is characterized by its solubility in organic solvents and insolubility in water.[1] [4][5] This property is key to its application in solvent-based systems.

Qualitative Solubility

The dye is known to be soluble in the following solvents:



- Ethanol (yielding a blue-black solution)[4][5]
- Benzene[5]
- Toluene[5]
- Oleic acid[4][5]
- Stearic acid[4][5]

It is insoluble in water.[1][4][5]

Quantitative Solubility

Quantitative solubility data for Solvent Black 5 is not widely available in the literature, likely due to its nature as a mixture. However, one source provides the following values:

Table 2: Quantitative Solubility of Solvent Black 5 in

Various Solvents

| Solvent | Solubility (g/100 mL) |
|-------------------------|------------------------|
| Acetone | 28.0 |
| Butyl Acetate | 10.0 |
| Methylbenzene (Toluene) | 1.03 |
| Dichloromethane | 11.68 |
| Ethylalcohol (Ethanol) | 3.55 |

Source:[1]

It is important to note that these values may vary depending on the specific composition of the Solvent Black 5 batch.

Melting Point



The melting point of Solvent Black 5 is often reported as a range rather than a sharp point, which is characteristic of a mixture. Different sources provide varying melting points, which may be due to the different compositions of the tested samples.

Table 3: Reported Melting Points of Solvent Black 5

| Melting Point (°C) | Source(s) |
|--------------------------------------|-----------|
| 200 | [1] |
| >300 | [6] |
| Stable up to 150 (in spirit varnish) | [2] |

The significant discrepancy in reported melting points highlights the variability of this dye.

Spectral Properties UV-Visible Spectroscopy

The color of Solvent Black 5 arises from its strong absorption of light in the visible region of the electromagnetic spectrum. The maximum absorption wavelength (λmax) in ethanol has been reported.

Table 4: UV-Visible Absorption of Solvent Black 5

| Solvent | λmax (nm) | Source(s) |
|---------|-----------|-----------|
| Ethanol | 567 | |

Infrared (IR) Spectroscopy

While a full, detailed spectrum for Solvent Black 5 is not readily available, the characteristic absorption bands for the closely related nigrosine dye have been reported. These are indicative of the functional groups present in the molecule.

Table 5: Characteristic FTIR Absorption Bands for Nigrosine Dye



| Wavenumber (cm⁻¹) | Assignment |
|-------------------|-------------------------------------|
| 3300 | N-H stretching (amines) |
| 1589 | C=C stretching (aromatic rings) |
| 1489 | C=C stretching (aromatic rings) |
| 1445 | C-H bending |
| 1025 | C-N stretching |
| 1002 | C-H in-plane bending |
| 745 | C-H out-of-plane bending (aromatic) |
| 693 | C-H out-of-plane bending (aromatic) |

Source:[7]

These bands are consistent with the proposed azine-based structure containing aromatic rings and amine groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

No specific ¹H-NMR or ¹³C-NMR data for Solvent Black 5 has been found in the reviewed literature. The complexity of the mixture would likely result in broad, poorly resolved NMR spectra, making detailed structural elucidation challenging. For the core phenazine structure, which is a component of the azine class of dyes, ¹H-NMR signals for aromatic protons would be expected in the range of 7.5-8.5 ppm, while aromatic carbons in ¹³C-NMR would appear between 120-150 ppm.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Solvent Black 5 are not published specifically for this dye. However, standardized methods from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International can be adapted.



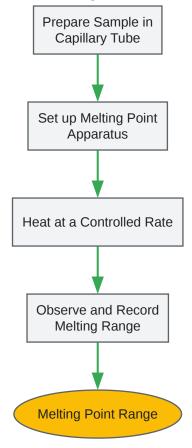
Melting Point Determination (Adapted from OECD Guideline 102)

The melting range of Solvent Black 5 can be determined using the capillary method with a liquid bath or a metal block apparatus.[8][9][10][11]

- Sample Preparation: A small amount of the dry Solvent Black 5 powder is introduced into a capillary tube, which is then sealed at one end.
- Apparatus: A melting point apparatus with a calibrated thermometer or temperature sensor is used.
- Procedure: The capillary tube is placed in the apparatus, and the temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the substance begins to melt (initial melting point) and the temperature at which it becomes completely liquid (final melting point) are recorded to define the melting range.



Workflow for Melting Point Determination



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Caption: Workflow for melting point determination.

Solubility Determination (General Procedure)

A general procedure for determining the solubility of a dye like Solvent Black 5 involves the following steps:

- Solvent Selection: A range of relevant organic solvents is chosen.
- Sample Preparation: A known amount of Solvent Black 5 is added to a known volume of the solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.



- Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Quantification: The concentration of the dye in the saturated solution is determined, for example, by UV-Vis spectrophotometry using a calibration curve, or by evaporating the solvent and weighing the residue.

UV-Visible Spectroscopy (General Procedure)

- Solution Preparation: A dilute solution of Solvent Black 5 is prepared in a suitable spectroscopic grade solvent (e.g., ethanol). The concentration should be such that the absorbance at the λmax is within the linear range of the spectrophotometer (typically below 1.0).
- Spectrophotometer Setup: A UV-Vis spectrophotometer is blanked using the pure solvent.
- Measurement: The absorbance of the dye solution is measured over a range of wavelengths (e.g., 300-800 nm) to obtain the absorption spectrum.
- Data Analysis: The wavelength of maximum absorbance (λmax) is identified from the spectrum.

Relevance to Drug Development

Given that Solvent Black 5 is an industrial dye with a complex and variable composition, it is not used in pharmaceutical formulations. There is no information in the public domain to suggest that it interacts with any known biological signaling pathways relevant to drug development. Its potential toxicological properties, however, could be of interest in the context of occupational health and safety.[12]

Conclusion

Solvent Black 5 is a well-established industrial colorant with a defined set of physicochemical properties that make it suitable for its applications. As a complex mixture, its properties such as melting point and solubility can exhibit variability. While a significant body of qualitative data exists, there is a lack of comprehensive quantitative data, particularly for solubility in a wide range of solvents and detailed spectroscopic information like NMR. The experimental protocols



for characterizing this dye can be adapted from established international standards. For researchers and scientists, understanding these properties is essential for any work that may involve this compound. For drug development professionals, while not directly applicable as a therapeutic agent, an awareness of its properties can be useful in the broader context of chemical safety and analysis.

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